

# Essential Safety and Operational Guidance for Handling 2-Hydroxy-5-methylbenzaldehyde

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## Compound of Interest

Compound Name: 2-Hydroxy-5-methylbenzaldehyde

Cat. No.: B1329341

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For Immediate Reference: Key Safety and Handling Protocols

This document provides critical safety and logistical information for the handling and disposal of **2-Hydroxy-5-methylbenzaldehyde** (CAS No. 613-84-3). All personnel must adhere to these guidelines to ensure a safe laboratory environment.

### 1. Hazard Identification and Personal Protective Equipment (PPE)

**2-Hydroxy-5-methylbenzaldehyde** is a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3][4][5]</sup> Ingestion may be harmful.<sup>[1]</sup> It is a combustible solid, and dust clouds may form an explosive mixture with air.<sup>[1]</sup>

The following table summarizes the required personal protective equipment for various laboratory operations involving this chemical.

Operation	Eye Protection	Hand Protection	Respiratory Protection	Skin and Body Protection
Weighing and preparing solutions (small scale)	Safety glasses with side shields or chemical goggles (EN 166). <a href="#">[1]</a> <a href="#">[3]</a>	Chemical-resistant gloves (e.g., nitrile rubber, neoprene, butyl rubber, or PVC). <a href="#">[1]</a>	Not generally required if handled in a well-ventilated area or chemical fume hood. <a href="#">[3]</a>	Laboratory coat or overalls. <a href="#">[1]</a>
Heating or reacting (small scale)	Chemical goggles. <a href="#">[1]</a> <a href="#">[3]</a>	Chemical-resistant gloves. <a href="#">[1]</a>	To be used in a chemical fume hood.	Laboratory coat or overalls. <a href="#">[1]</a>
Large scale operations or potential for dust generation	Chemical goggles and/or face shield. <a href="#">[6]</a>	Heavy-duty chemical-resistant gloves.	NIOSH/MSHA or European Standard EN 136 approved respirator with a particulate filter (e.g., N95). <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>	Chemical-resistant overalls or apron. <a href="#">[1]</a>
Cleaning spills	Chemical goggles. <a href="#">[1]</a>	Chemical-resistant gloves. <a href="#">[1]</a>	Air-purifying respirator with particulate filter if dust is generated. <a href="#">[6]</a>	Overalls and, for large spills, consider a chemical splash suit. <a href="#">[1]</a>

## 2. Operational Plan: Handling and Storage

- Ventilation: Always handle **2-Hydroxy-5-methylbenzaldehyde** in a well-ventilated area. For procedures that may generate dust or vapors, a chemical fume hood is mandatory.[\[3\]](#)[\[6\]](#)
- Avoiding Ignition Sources: Keep the chemical away from heat, sparks, and open flames.[\[1\]](#)  
Avoid creating dust clouds, as they can be explosive.[\[1\]](#)

- Personal Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the laboratory.[6]
- Storage: Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[5][6] Keep away from oxidizing agents and strong bases.[5]

### 3. Disposal Plan

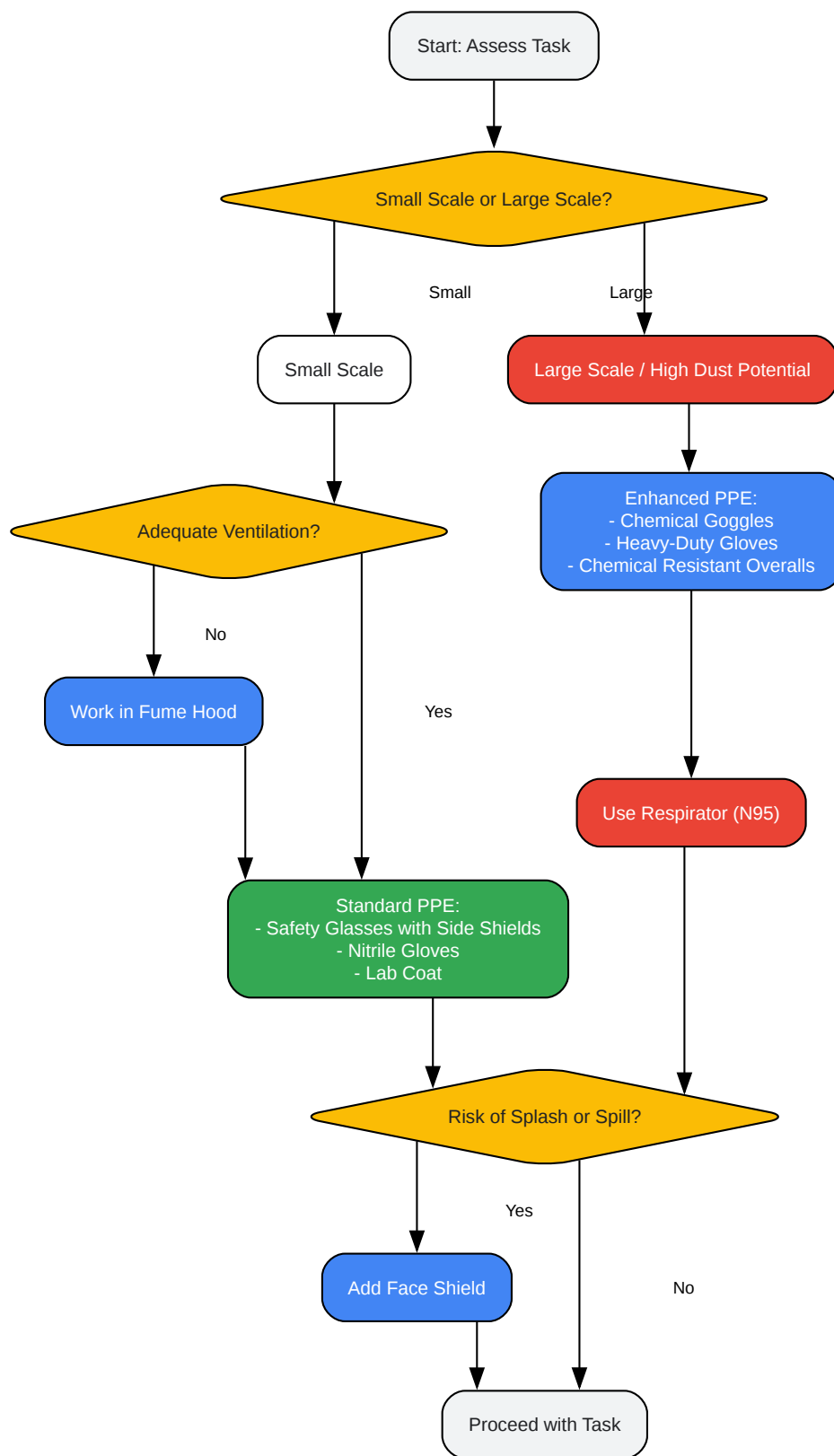
- Waste Characterization: Unused **2-Hydroxy-5-methylbenzaldehyde** and any contaminated materials (e.g., gloves, filter paper) should be considered hazardous waste.
- Containerization: Collect waste in a designated, labeled, and sealed container.
- Disposal Route: Dispose of chemical waste through a licensed waste disposal contractor.[1] [7] Do not dispose of down the drain or in general waste.[1][5] All disposal activities must comply with local, state, and federal regulations.[1]

### 4. Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention.[6]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[3] Seek medical attention if irritation develops or persists.[5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[3] Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[8] Seek immediate medical attention.[3]
- Spill Response: For minor spills, and wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[1] For major spills, evacuate the area and contact emergency responders.[1]

Diagram: PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate Personal Protective Equipment when handling **2-Hydroxy-5-methylbenzaldehyde**.



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Caption: PPE selection workflow for handling **2-Hydroxy-5-methylbenzaldehyde**.

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